

Application Notes and Protocols for NGD94-1 in Cell Culture Experiments

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Compound of Interest

Compound Name: NGD94-1

Cat. No.: B1678660

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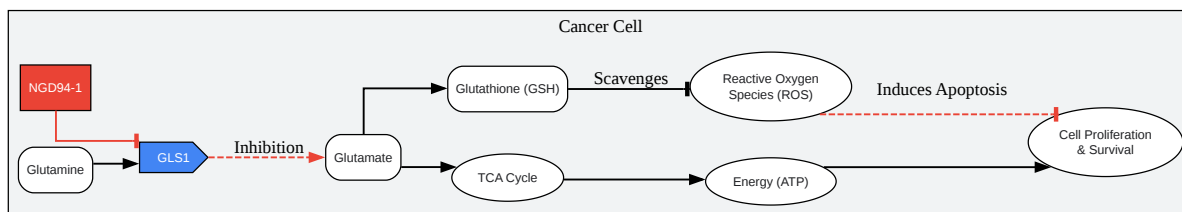
These application notes provide a comprehensive guide for utilizing **NGD94-1**, a potent and specific inhibitor of Glutaminase 1 (GLS1), in various cell culture experiments. The protocols outlined below are designed to assist researchers in investigating the effects of **NGD94-1** on cancer cell metabolism, proliferation, and survival.

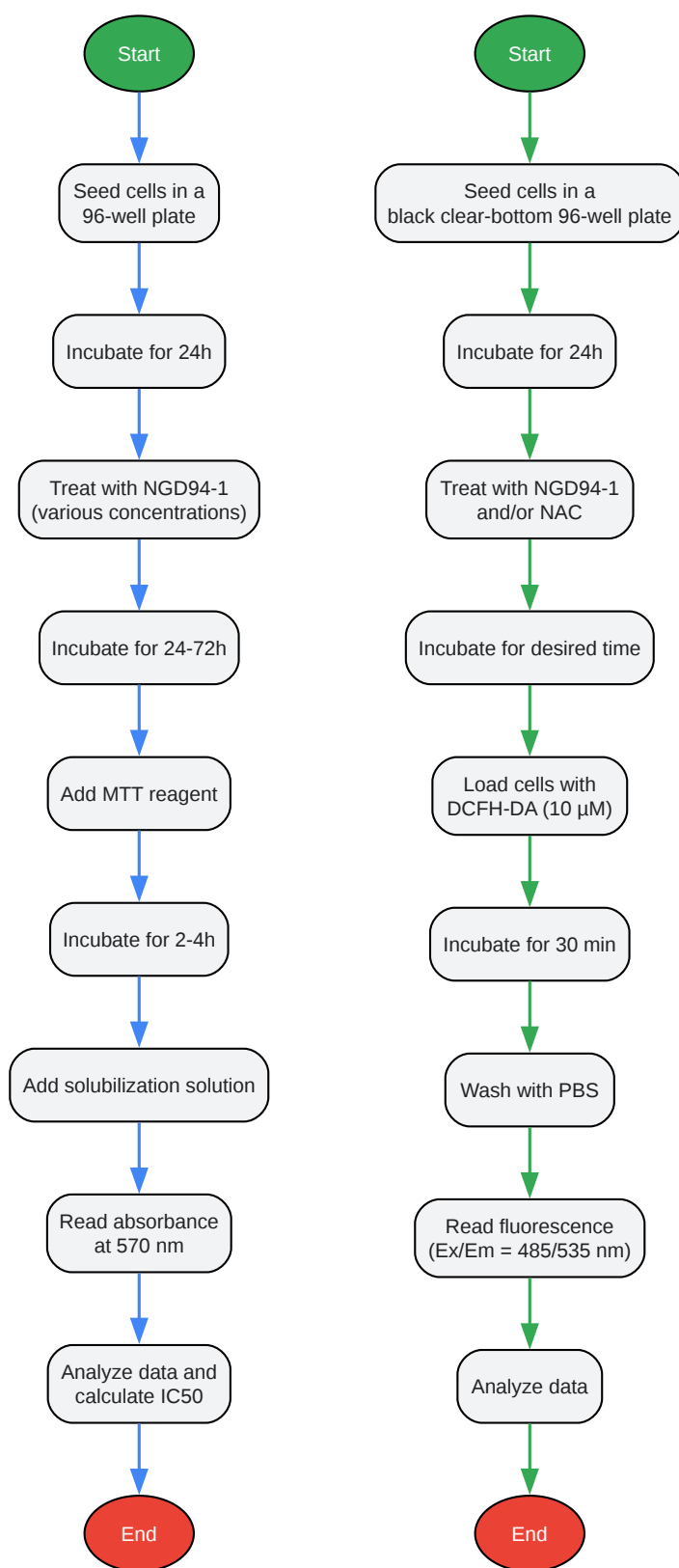
Introduction to NGD94-1

NGD94-1 is a small molecule inhibitor of GLS1, a key enzyme in glutamine metabolism.[1][2] Many cancer cells exhibit a high degree of dependence on glutamine for energy production and the synthesis of essential macromolecules.[3] GLS1 catalyzes the conversion of glutamine to glutamate, the first and rate-limiting step in glutaminolysis.[3] By inhibiting GLS1, **NGD94-1** disrupts cancer cell metabolism, leading to decreased proliferation, induction of oxidative stress, and ultimately, cell death.[4]

Mechanism of Action

NGD94-1 functions by binding to and inhibiting the activity of GLS1. This blockage prevents the conversion of glutamine to glutamate, leading to a depletion of downstream metabolites crucial for the tricarboxylic acid (TCA) cycle and the synthesis of antioxidants like glutathione. The disruption of these pathways results in energy stress, increased reactive oxygen species (ROS), and cell cycle arrest.





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